

Technical Guide: Acetyl-N-deisopropyl-Zilpaterol-d3 for Research Applications

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Compound of Interest

Compound Name: Acetyl-N-deisopropyl-Zilpaterol-d3

Cat. No.: B12420880

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Acetyl-N-deisopropyl-Zilpaterol-d3**, a deuterated analog of an Acetyl-N-deisopropyl metabolite of Zilpaterol. This guide is intended for researchers in pharmacology, analytical chemistry, and drug metabolism studies.

Introduction

Acetyl-N-deisopropyl-Zilpaterol-d3 is a stable isotope-labeled compound used primarily as an internal standard in quantitative analyses. Its structural similarity to the endogenous analyte, combined with its distinct mass, makes it an ideal tool for mass spectrometry-based applications, such as liquid chromatography-mass spectrometry (LC-MS), to ensure accuracy and precision in experimental results. Zilpaterol and its metabolites are of interest due to their activity as β -adrenergic agonists.

Manufacturer and Supplier

MedChemExpress is a known supplier of **Acetyl-N-deisopropyl-Zilpaterol-d3**. They provide this compound for research purposes.

Quantitative Data

The following table summarizes the key quantitative data for **Acetyl-N-deisopropyl-Zilpaterol-d3**.^[1]

Property	Value
Molecular Formula	C ₁₃ H ₁₂ D ₃ N ₃ O ₃
Molecular Weight	264.29 g/mol
Isotopic Purity	Information not publicly available; typically >98% for such standards.
Chemical Purity	Information not publicly available; typically high-grade for analytical standards.

Experimental Protocols

While specific protocols for **Acetyl-N-deisopropyl-Zilpaterol-d3** are not publicly available, it is typically used as an internal standard in LC-MS workflows. The following is a generalized experimental protocol for such an application.

Objective: To quantify the concentration of Acetyl-N-deisopropyl-Zilpaterol in a biological matrix (e.g., plasma, urine) using **Acetyl-N-deisopropyl-Zilpaterol-d3** as an internal standard.

Materials:

- Biological matrix (e.g., plasma)
- **Acetyl-N-deisopropyl-Zilpaterol-d3** (Internal Standard) stock solution
- Acetonitrile (ACN) with 0.1% formic acid (Protein Precipitation Solution)
- LC-MS/MS system

Procedure:

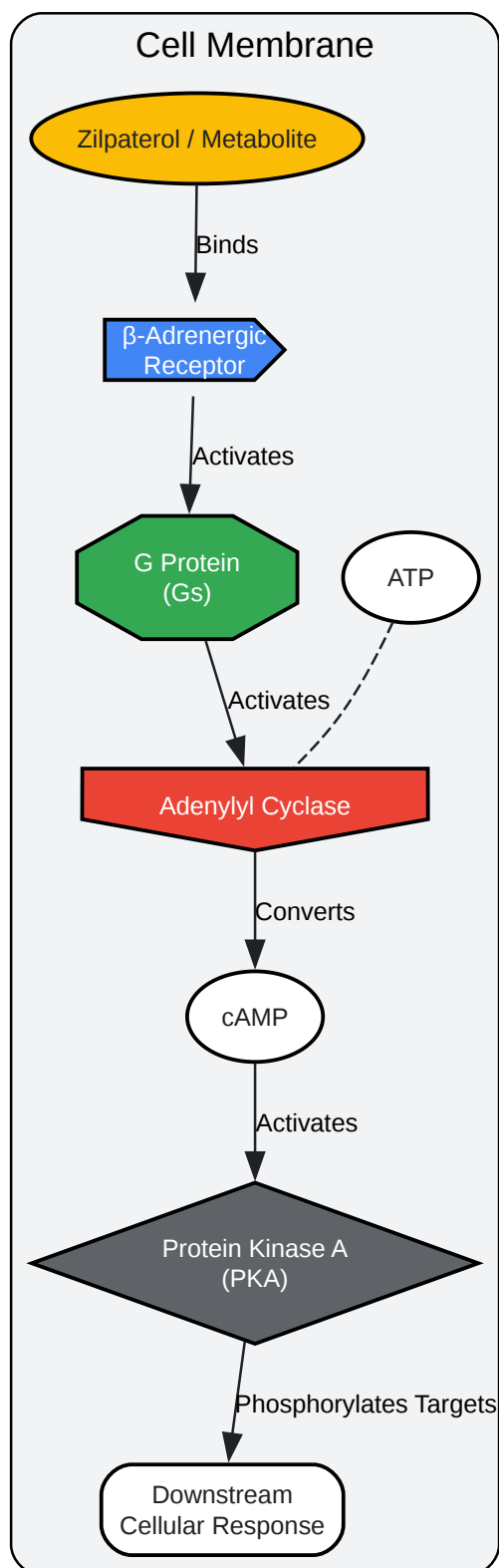
- Sample Preparation:
 - Pipette a known volume (e.g., 100 µL) of the plasma sample into a microcentrifuge tube.
 - Add a small, precise volume (e.g., 10 µL) of the **Acetyl-N-deisopropyl-Zilpaterol-d3** internal standard stock solution to the plasma sample.

- Vortex briefly to mix.
- Protein Precipitation:
 - Add a larger volume (e.g., 300 μ L) of cold ACN with 0.1% formic acid to the sample.
 - Vortex vigorously for 1 minute to ensure complete protein precipitation.
 - Centrifuge the sample at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.
- Extraction:
 - Carefully transfer the supernatant to a clean LC vial, avoiding the protein pellet.
- LC-MS/MS Analysis:
 - Inject the sample into the LC-MS/MS system.
 - The analyte and the deuterated internal standard will co-elute from the LC column but will be distinguished by the mass spectrometer due to their mass difference.
 - The ratio of the analyte peak area to the internal standard peak area is used to calculate the concentration of the analyte in the original sample.

Mandatory Visualizations

Signaling Pathway

Zilpaterol, the parent compound, functions as a β -adrenergic agonist. The diagram below illustrates the general signaling pathway initiated by the binding of a β -agonist to its receptor.

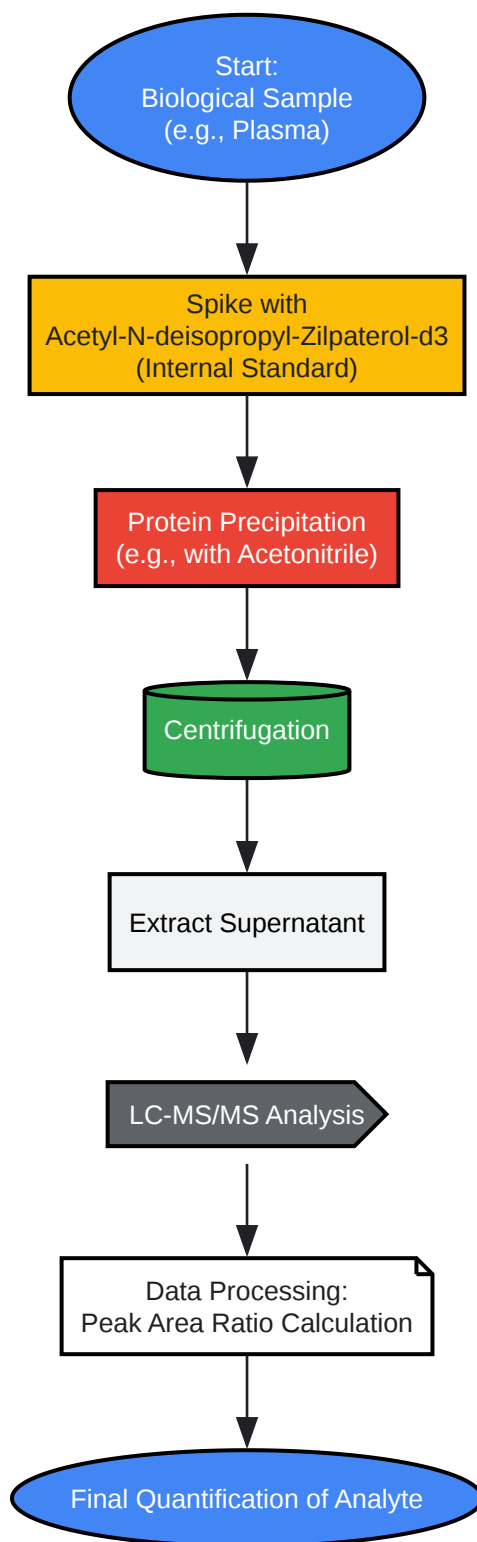


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Caption: β -Adrenergic receptor signaling pathway initiated by Zilpaterol.

Experimental Workflow

The following diagram outlines a typical workflow for using **Acetyl-N-deisopropyl-Zilpaterol-d3** as an internal standard in a quantitative bioanalytical assay.



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Caption: Workflow for bioanalysis using a deuterated internal standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
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